

# Personal protective equipment for handling Ethyl 4-(4-bromophenyl)butanoate

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## Compound of Interest

Compound Name: Ethyl 4-(4-bromophenyl)butanoate

Cat. No.: B189600

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## Essential Safety and Handling Guide for Ethyl 4-(4-bromophenyl)butanoate

This guide provides immediate, essential safety protocols, operational instructions, and disposal plans for researchers, scientists, and drug development professionals handling **Ethyl 4-(4-bromophenyl)butanoate**. The following procedures are designed to ensure safe laboratory practices and mitigate risks associated with the handling of this chemical.

## Hazard Identification and Classification

**Ethyl 4-(4-bromophenyl)butanoate** is classified as hazardous.<sup>[1][2]</sup> It is harmful if swallowed and causes serious eye irritation.<sup>[1][2]</sup>

- Signal Word: Warning<sup>[1][2]</sup>
- Primary Hazards: Acute oral toxicity, serious eye irritation.<sup>[1][2]</sup>

## Physical and Chemical Properties

A summary of the key quantitative data for **Ethyl 4-(4-bromophenyl)butanoate** is provided below.

Property	Value	Source
Molecular Formula	C <sub>12</sub> H <sub>15</sub> BrO <sub>2</sub>	[3]
Molecular Weight	271.15 g/mol	[3]
Physical State	Solid	[2]
Appearance	White	[2]
Melting Point	29 - 31 °C / 84.2 - 87.8 °F	[2]
Boiling Point	330.7 ± 25.0 °C at 760 mmHg	[3]
Flash Point	> 110 °C / > 230 °F	[1]

## Operational and Safety Protocols

Adherence to the following personal protective equipment (PPE), handling, and emergency procedures is mandatory to ensure personnel safety.

### Personal Protective Equipment (PPE)

Proper PPE is the first line of defense against chemical exposure. The following equipment must be worn when handling **Ethyl 4-(4-bromophenyl)butanoate**.

- Eye and Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles, as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1][2]
- Skin Protection:
  - Hand Protection: Wear protective gloves (e.g., Nitrile rubber).[2]
  - Body Protection: Wear appropriate protective clothing to prevent skin exposure.[1][2] An impervious gown is recommended.[4]
- Respiratory Protection: Under normal use conditions with adequate ventilation, no protective equipment is typically needed.[1][2] For large-scale use or in emergencies, use a NIOSH/MSHA or European Standard EN 136 approved respirator.[2]

## Handling and Storage

- Handling: Ensure adequate ventilation, especially in confined areas.[1][4] Wash hands and any exposed skin thoroughly after handling.[1][2] Do not eat, drink, or smoke when using this product.[1] Avoid getting the chemical in eyes, on skin, or on clothing, and prevent ingestion and inhalation.[1]
- Storage: Keep containers tightly closed in a dry, cool, and well-ventilated place.[1][5] Store away from incompatible materials such as strong oxidizing agents.[1]

## First Aid Measures

Immediate action is critical in the event of exposure.

- If Inhaled: Move the person into fresh air.[6][7] If breathing has stopped or is difficult, provide artificial respiration and get medical attention if symptoms occur.[2][6]
- In Case of Skin Contact: Wash off immediately with plenty of soap and water for at least 15 minutes.[1][2][6] If skin irritation persists, call a physician.[1][2]
- In Case of Eye Contact: Rinse immediately and thoroughly with plenty of water for at least 15 minutes, also under the eyelids.[1][2] Remove contact lenses if present and easy to do.[1][2] Seek immediate medical attention.[1]
- If Swallowed: Rinse mouth with water and drink plenty of water afterwards.[1][2][6] Do NOT induce vomiting.[5] Call a POISON CENTER or doctor/physician if you feel unwell.[1][2]

## Logistical Plans: Spills and Disposal

### Accidental Release Measures

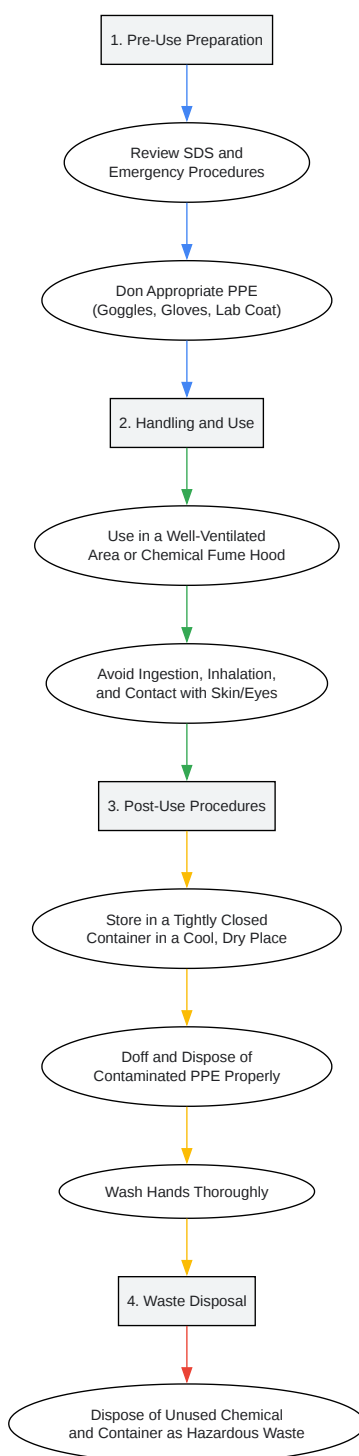
- Personal Precautions: Use personal protective equipment as required.[1] Ensure adequate ventilation and evacuate personnel to safe areas.[5]
- Containment and Clean-Up: For solid spills, sweep up and shovel into suitable containers for disposal.[1] For liquid spills, soak up with inert absorbent material.[5] Avoid dust formation.[1] Prevent the product from entering drains, as it should not be released into the environment.[1][5]

## Waste Disposal

Waste from this product is classified as hazardous.<sup>[2]</sup> Dispose of contents and containers to an approved waste disposal plant in accordance with local, regional, and national hazardous waste regulations.<sup>[1][2]</sup> Do not empty into drains.<sup>[1]</sup>

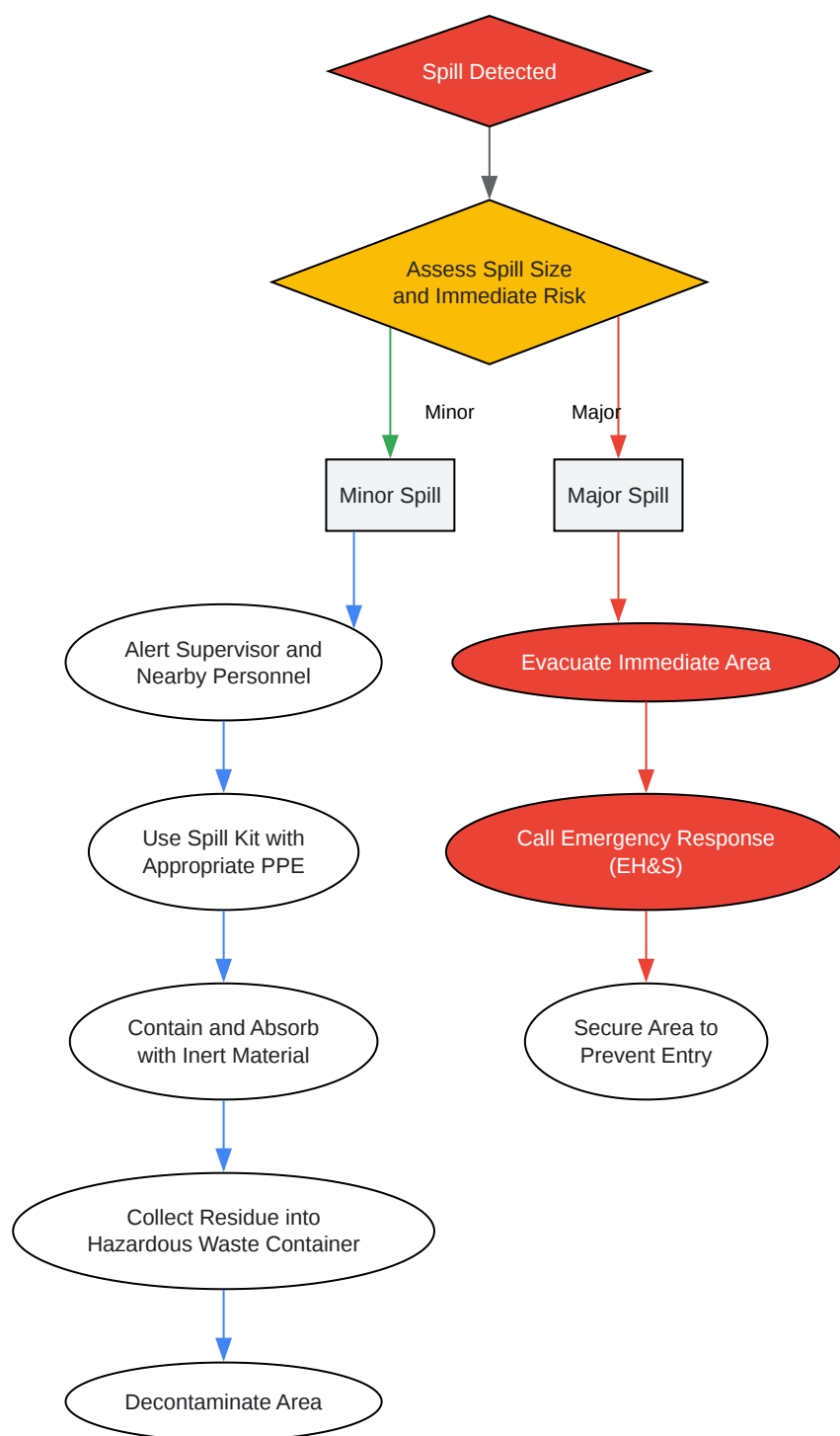
## Experimental Protocols and Workflows

While specific experimental methodologies are determined by individual research designs, the following diagrams illustrate the mandatory safety workflows for handling this chemical.



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Caption: Standard Operating Workflow for Handling **Ethyl 4-(4-bromophenyl)butanoate**.



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Caption: Emergency Response Plan for an Accidental Spill.

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

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